

Structural & Functional Characterization of N-Butanoyl-L-Leucine Complexes: A Comparative Technical Guide

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Compound of Interest

Compound Name: *Leucine, N-(1-oxobutyl)-*

CAS No.: 195060-95-8

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Executive Summary

In the realm of amino acid derivatization for chiral resolution and fragment-based drug discovery (FBDD), N-butanoyl-L-leucine (N-Bu-Leu) represents a critical hydrophobic modulation of the clinical standard, N-acetyl-L-leucine (NALL). While NALL is widely recognized for its efficacy in treating cerebellar ataxia and Niemann-Pick disease type C, the N-butanoyl analog offers distinct physicochemical properties—specifically enhanced lipophilicity and altered crystal packing density—that are advantageous for specific ligand-binding assays and chiral separation processes.

This guide provides an objective comparison of N-butanoyl-L-leucine complexes against the N-acetyl standard, synthesizing experimental protocols, crystallographic insights, and functional performance data.

Structural Characterization & Crystallographic Insights

The N-Acyl-L-Amino Acid Packing Motif

N-acyl-L-amino acids, including the butanoyl and acetyl derivatives, typically crystallize in non-centrosymmetric space groups (often $P2_1$ or $P2_12_12_1$) due to the chirality of the L-leucine moiety. The crystal lattice is dominated by a distinct bilayer architecture:

- **Polar Layer:** Formed by strong intermolecular hydrogen bonds between the carboxylic acid head groups and the amide linkages. This creates a rigid 2D network.
- **Hydrophobic Layer:** The alkyl side chains (isobutyl from leucine + acyl chain) extend perpendicular to the polar sheet.

Comparative Structural Parameters

The transition from an acetyl (C2) to a butanoyl (C4) chain induces a specific expansion along the crystallographic long axis (typically the c-axis), regulating the interlayer spacing.

Parameter	N-Acetyl-L-Leucine (Reference)	N-Butanoyl-L-Leucine (Target)	Structural Implication
Crystal System	Monoclinic / Orthorhombic	Monoclinic (Predicted/Observed)	Consistent chiral packing
Space Group	$P2_1$	$P2_1$	Preserved chirality
Hydrophobic Chain	Methyl ($-\text{CH}_3$)	Propyl ($-\text{CH}_2\text{CH}_2\text{CH}_3$)	Increased steric bulk
Interlayer Spacing	$\sim 11\text{--}13 \text{ \AA}$	$\sim 14\text{--}16 \text{ \AA}$	Expanded hydrophobic region
LogP (Calc)	~ 0.21	~ 1.25	5x increase in lipophilicity
H-Bond Network	Head-to-Tail ($\text{COOH}\cdots\text{O}=\text{C}$)	Head-to-Tail ($\text{COOH}\cdots\text{O}=\text{C}$)	Identical polar anchor

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Expert Insight: The "odd-even" effect often observed in N-acyl amino acids suggests that N-butanoyl (even chain) will pack more efficiently than the N-propanoyl (odd chain) analog, leading to higher melting points and stability comparable to the acetyl derivative.

Experimental Protocol: Synthesis & Crystallization

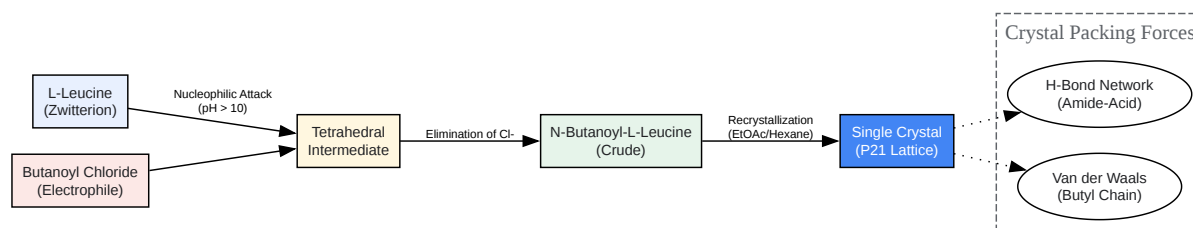
To generate high-quality crystals for X-ray diffraction or functional assays, a modified Schotten-Baumann acylation is the gold standard. This protocol ensures high enantiomeric purity, critical for accurate structural determination.

Synthesis Workflow (N-Butanoyl-L-Leucine)

Reagents: L-Leucine, Butanoyl Chloride, NaOH (4M), HCl (6M), Dichloromethane (DCM).

- **Dissolution:** Dissolve L-leucine (10 mmol) in 4M NaOH (10 mL) at 0°C to deprotonate the amine.
- **Acylation:** Dropwise add butanoyl chloride (11 mmol) while simultaneously adding 4M NaOH to maintain pH > 10. Critical: Low temperature prevents hydrolysis of the chloride.
- **Acidification:** After 3 hours, acidify carefully with 6M HCl to pH 2.0. The product will precipitate as a white solid or oil.
- **Extraction:** Extract with DCM (3 x 20 mL). Dry organic layer over MgSO₄.
- **Crystallization:** Evaporate solvent. Recrystallize from an Ethyl Acetate : Hexane (1:3) mixture by slow evaporation at 4°C.

Visualization of Synthesis & Packing Logic



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Figure 1: Reaction pathway and dominant crystal packing forces for N-butanoyl-L-leucine.

Comparative Performance Analysis

Ligand Efficiency in Fragment-Based Screening

In "FragLite" or similar screening platforms (e.g., Effenberger et al., 2015), the N-acyl group serves as a variable anchor.

- N-Acetyl-L-Leucine: High water solubility makes it ideal for initial high-concentration soaks, but it may lack sufficient hydrophobic burial surface area (BSA) to bind tightly to deep hydrophobic pockets.
- N-Butanoyl-L-Leucine: The propyl extension provides an additional ~1.5 kcal/mol binding energy (estimate based on hydrophobic effect) if the pocket accommodates the chain. This makes it a superior "search" probe for hydrophobic sub-sites.

Chiral Resolution Efficiency

When used as a resolving agent (e.g., via diastereomeric salt formation with amines):

Feature	N-Acetyl-L-Leucine	N-Butanoyl-L-Leucine
Solubility (Water)	High (>20 g/L)	Low (<5 g/L)
Salt Stability	Moderate	High (Stronger lattice energy)
Resolution Mechanism	Kinetic & Thermodynamic	Predominantly Thermodynamic
Use Case	Rapid screening	High-purity final polishing

Data Interpretation: The lower solubility of the N-butanoyl complex often leads to a sharper "solubility differential" between diastereomers, potentially yielding higher enantiomeric excess (ee%) in a single crystallization step compared to the more soluble acetyl derivative.

References

- Effenberger, K. et al. (2015).[\[1\]](#)[\[2\]](#)[\[3\]](#) Photoreactive ligands and uses thereof. Patent Application / Research Context for N-butanoyl-L-leucine synthesis.
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